

Technical Guide: IR Spectrum Carbonyl Stretch of 3-Substituted -Lactams[1][2]

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Compound of Interest

Compound Name: 3-(2-Bromoethyl)pyrrolidin-2-one

CAS No.: 1820664-66-1

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Executive Summary

The

-lactam (2-pyrrolidinone) scaffold is a ubiquitous pharmacophore in medicinal chemistry, serving as a core in racetams (nootropics), antibiotics, and p53 inhibitors.[1] The carbonyl stretching frequency (

) is the most diagnostic spectroscopic marker for this ring system.[1] While the unsubstituted

-lactam absorbs characteristically near 1700 cm^{-1} , substitution at the C3 (

) position induces predictable frequency shifts governed by ring strain, inductive effects, and hydrogen bonding.[1] This guide delineates these shifts to aid in the rapid structural validation of synthetic intermediates.

Mechanistic Foundation of Carbonyl Shifts

To interpret the spectrum accurately, one must understand the three vector forces acting on the carbonyl bond order.

Ring Strain (Geometric Effect)

Ring size dictates the hybridization angle of the carbonyl carbon.^[1] As ring size decreases, the internal bond angle decreases, forcing the exocyclic C=O bond to adopt more

-character.^[1] This strengthens the bond and increases the vibrational frequency.

- -Lactam (4-membered): High strain

~1745 cm⁻¹^{[1][2]}

- -Lactam (5-membered): Moderate strain

~1700 cm⁻¹^{[1][2]}

- -Lactam (6-membered): Low strain (amide-like)

~1670 cm⁻¹^{[1][2]}

Electronic Effects at C3 (Substituent Effect)

Substituents at the 3-position (

to carbonyl) modify the bond force constant (

) through inductive (

) and field effects.^[1]

- Electron-Withdrawing Groups (EWG): Halogens (Cl, Br) at C3 exert a negative inductive effect (-I).^{[1][2]} This withdraws electron density from the

-carbon, which in turn destabilizes the contributing resonance structure where the carbonyl oxygen is negative (

).^{[1][2]} This forces the bond to retain more double-bond character, raising the frequency (typically +15 to +25 cm⁻¹).^[1]

- Electron-Donating Groups (EDG): Alkyl groups (+I) slightly stabilize the polarized form, often resulting in a negligible or slight decrease in frequency.^[1]

Hydrogen Bonding (Phase Effect)

In the solid state or concentrated solution, the N-H proton of a secondary lactam forms strong intermolecular hydrogen bonds with the carbonyl oxygen of a neighboring molecule. This weakens the C=O bond, lowering the frequency.

- Solid State (KBr/ATR): Broadened, lower frequency ($\sim 1660\text{--}1690\text{ cm}^{-1}$).^[1]
- Dilute Solution (CHCl_3): Sharp, "free" carbonyl frequency ($\sim 1700\text{--}1720\text{ cm}^{-1}$).^[1]

Comparative Analysis: Frequency Data

The following table synthesizes experimental data for 3-substituted derivatives compared to the unsubstituted core.

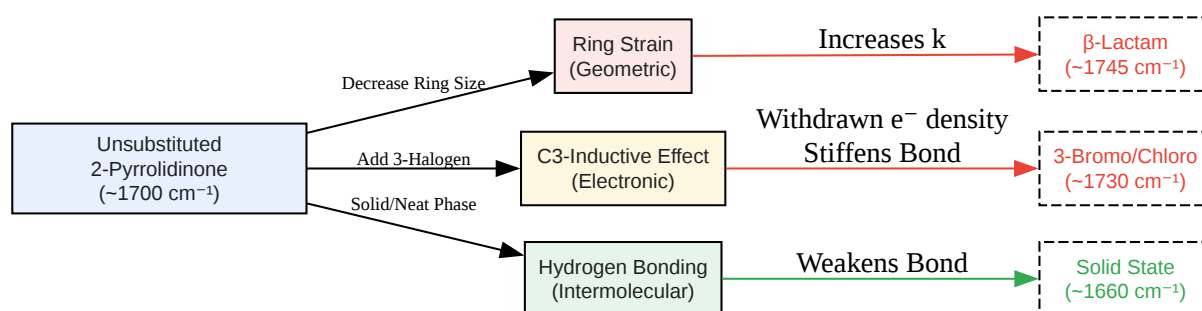
Table 1: Carbonyl Stretch Frequencies of 3-Substituted - Lactams^{[1][2]}

Compound	Substituent (C3)	Electronic Effect	(Solution/Gas)*	(Solid/Neat)**	Shift vs. Base
2-Pyrrolidinone	H (Unsubstituted)	Base	$1700\text{--}1710\text{ cm}^{-1}$	$1660\text{--}1690\text{ cm}^{-1}$	—
3-Methyl-2-pyrrolidinone	Methyl (Alkyl)	Weak Donor (+I)	$\sim 1705\text{ cm}^{-1}$	$\sim 1680\text{ cm}^{-1}$	0 to -5
3-Bromo-2-pyrrolidinone	Bromo (Halogen)	Inductive Withdrawal (-I)	$1725\text{--}1735\text{ cm}^{-1}$	$\sim 1715\text{ cm}^{-1}$	+20 to +30
3-Chloro-2-pyrrolidinone	Chloro (Halogen)	Strong Inductive (-I)	$1730\text{--}1740\text{ cm}^{-1}$	$\sim 1720\text{ cm}^{-1}$	+25 to +35
3-Hydroxy-2-pyrrolidinone	Hydroxyl (OH)	-I / Intramolecular H-bond	$\sim 1710\text{ cm}^{-1}$ (Free)	$\sim 1670\text{ cm}^{-1}$ (Bonded)	Variable***
N-Methyl-2-pyrrolidinone	N-Methyl (N1)	Resonance Stabilization	$1680\text{--}1695\text{ cm}^{-1}$	1680 cm^{-1}	-10 to -20

*Solution values typically in CHCl_3 or CCl_4 .^{[1][2]} **Solid values via KBr pellet or ATR. ***3-OH shifts depend heavily on concentration; intramolecular H-bonding can lower frequency significantly.^{[1][2]}

Visualization of Shift Vectors

The diagram below illustrates the logical flow of how structural modifications alter the observed wavenumber.



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Caption: Vector analysis of structural and environmental factors influencing the carbonyl stretching frequency.

Experimental Protocol: Validating the Shift

To distinguish a 3-substituted lactam from its unsubstituted precursor, precise sample preparation is required to eliminate H-bonding artifacts.^{[1][2]}

Method A: Solution Phase (Recommended for Structural Assignment)

This method isolates the "free" carbonyl stretch, removing the variability of intermolecular hydrogen bonding.

- Solvent Choice: Use anhydrous Chloroform (CHCl_3) or Carbon Tetrachloride (CCl_4).^[1] Avoid alcohols or DMSO, which induce strong solvent-solute H-bonding.^{[1][2]}

- Concentration: Prepare a dilute solution (< 0.05 M). High concentrations (> 0.1 M) may reintroduce dimerization bands.[\[1\]](#)[\[2\]](#)
- Cell: Use a standard NaCl or CaF₂ liquid cell with a 0.1–1.0 mm path length.
- Acquisition:
 - Scan Range: 4000–1000 cm⁻¹.[\[1\]](#)[\[2\]](#)
 - Resolution: 2 cm⁻¹.[\[1\]](#)[\[2\]](#)
 - Target: Look for a sharp singlet near 1725–1735 cm⁻¹ for 3-halo derivatives, distinct from the ~1700 cm⁻¹ of the unsubstituted parent.[\[2\]](#)

Method B: Solid State (ATR/KBr)

Useful for rapid purity checks but less diagnostic for subtle electronic shifts due to broadening.
[\[1\]](#)[\[2\]](#)

- Preparation: Place ~2 mg of solid sample on the diamond crystal of an ATR module.[\[2\]](#)
- Pressure: Apply consistent high pressure to ensure good contact (critical for hard crystalline solids).[\[1\]](#)[\[2\]](#)
- Analysis: Expect the carbonyl band to be broad and shifted lower by 20–40 cm⁻¹ compared to the solution value.[\[2\]](#)
 - Note: If the spectrum shows a doublet in the carbonyl region, this often indicates Fermi resonance or the presence of both monomeric and H-bonded species.[\[1\]](#)

References

- NIST Chemistry WebBook. Infrared Spectrum of 2-Pyrrolidinone. National Institute of Standards and Technology.[\[1\]](#)[\[2\]](#) [\[Link\]](#)
- Spectroscopy Online. The Carbonyl Group, Part I: Introduction. [\[Link\]](#)

- Organic Chemistry Portal.IR-Spectrum of Lactams and Amides. [[Link](#)] (Contextual reference for lactam synthesis/analysis)
- PubChem.3-Bromopyrrolidin-2-one Compound Summary. [[Link](#)][1][2][3][4]
- LibreTexts Chemistry.Infrared Spectroscopy Absorption Table. [[Link](#)]

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Sources

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. 2-Pyrrolidinone [webbook.nist.gov]
- 3. 3-Bromopyrrolidin-2-one | C₄H₆BrNO | CID 10103471 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2(3H)-Furanone, 3-bromodihydro- | C₄H₅BrO₂ | CID 95463 - PubChem [pubchem.ncbi.nlm.nih.gov]
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